

# Physical Properties of (Z)-2-Methyl-2-butenedioic Acid (Citraconic Acid)

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## Compound of Interest

Compound Name: (Z)-2-Bromo-3-methyl-2-butenedioic acid

Cat. No.: B11931344

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(Z)-2-Methyl-2-butenedioic acid is the un-brominated analogue of the topic compound. Its physical properties are well-documented and summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O <sub>4</sub>	PubChem[2]
Molecular Weight	130.10 g/mol	PubChem[2]
Physical Description	Solid	PubChem[2]
Melting Point	93.5 °C	PubChem[2]
Solubility in Water	783,000 mg/L (at 25 °C)	PubChem[2]
Dissociation Constants (pKa)	pKa1: 2.42, pKa2: 5.79	PubChem[2]

## Experimental Protocols

Detailed experimental protocols for the characterization of **(Z)-2-Bromo-3-methyl-2-butenedioic acid** are not available. However, a general methodology for a key physical property determination, such as the melting point for a solid organic acid, is provided below.

## Melting Point Determination

The melting point of a solid compound is a crucial physical property for its identification and purity assessment. A common method for its determination is using a melting point apparatus.

Objective: To determine the temperature range over which the solid organic acid melts.

Materials:

- The solid organic acid sample
- Capillary tubes
- Melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle

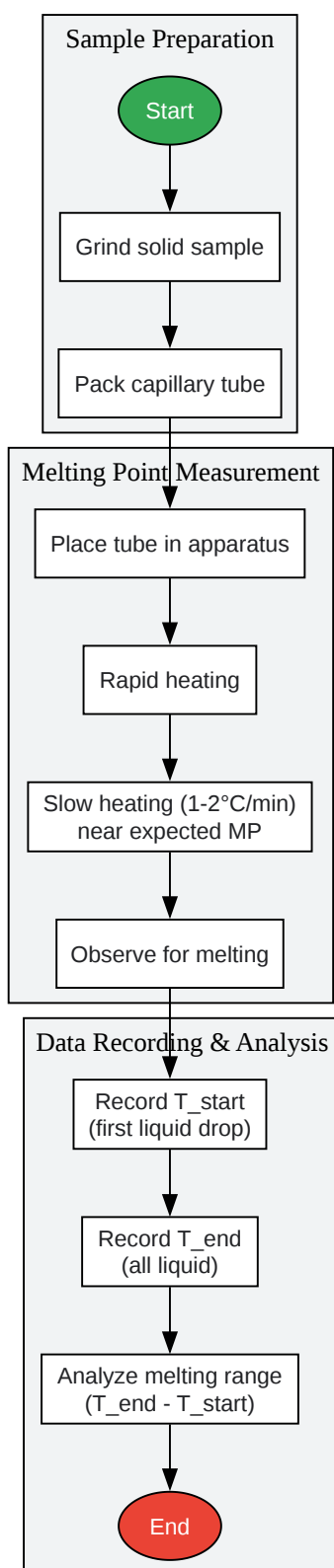
Procedure:

- Sample Preparation: A small amount of the dry solid sample is finely ground using a mortar and pestle.
- Capillary Tube Loading: The open end of a capillary tube is tapped into the ground sample to pack a small amount (2-3 mm in height) of the solid into the closed end.
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus.
- Heating and Observation:
  - The sample is heated at a moderate rate initially.
  - Close observation of the sample through the magnifying lens begins as the temperature approaches the expected melting point.
  - The heating rate is slowed down to 1-2 °C per minute near the melting point to ensure accurate measurement.
- Data Recording:

- The temperature at which the first drop of liquid appears is recorded as the starting point of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the endpoint of the melting range.
- Purity Assessment: A sharp melting range (typically 1-2 °C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.

## Visualizations

Below is a diagram illustrating a general workflow for the determination of the melting point of a solid organic acid.



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### Workflow for Melting Point Determination

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Citraconic acid | C<sub>5</sub>H<sub>6</sub>O<sub>4</sub> | CID 643798 - PubChem [pubchem.ncbi.nlm.nih.gov]
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